

ionic liquid catalyzed synthesis 5-Acetylsalicylamide

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Compound Focus: 5-Acetylsalicylamide

CAS No.: 40187-51-7

Cat. No.: S664260

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Application Notes: Synthesis of 5-Acetylsalicylamide

5-Acetylsalicylamide (CAS 40187-51-7) is a chemical intermediate used in the synthesis of various pharmacologically active compounds, such as phosphotyrosine peptidomimetic prodrugs and 4-aminopiperidine ureas, which act as human β_3 adrenergic receptor agonists [1]. The conventional synthesis employs a **Friedel-Crafts acylation** of salicylamide, and a significant advancement in this process is the use of a **NaCl-AlCl₃ low-melting-point ionic liquid** as a dual catalyst and solvent. This method offers a high-yielding, environmentally friendly alternative to traditional volatile organic solvents [2] [3].

The core advantages of this ionic liquid catalyzed process include [3]:

- **High Yield and Purity:** Achieves yields over 90% with a purity $\geq 98.1\%$.
- **Green Chemistry:** The ionic liquid system avoids hazardous organic solvents.
- **Catalyst and Solvent:** The ionic liquid acts as both, simplifying the reaction setup.
- **Reusability Potential:** The ionic liquid may be recovered and reused, reducing waste.

Experimental Protocol

This protocol is adapted from the patented synthetic method [3].

Reaction Setup

- **Apparatus:** Assemble a 100 mL three-neck flask fitted with a mechanical stirrer, a condenser (connected to an HCl gas absorption trap), a thermometer (0-200°C), and a constant-pressure dropping funnel. Place the setup in a constant-temperature oil bath.
- **Preparation of Ionic Liquid:** Quickly weigh anhydrous aluminum chloride (8.64 g, 0.0648 mol) and sodium chloride (3.79 g, 0.0648 mol) into the flask. With mechanical stirring, heat to 140°C until the solids completely melt into a clear liquid. Maintain the temperature at 140°C.
- **Addition of Substrate:** Add salicylamide (5.00 g, 0.036 mol) to the molten ionic liquid with continuous stirring.
- **Acylation:** Slowly add acetyl chloride (3.39 g, 0.0432 mol) dropwise via the dropping funnel over about 10 minutes. Maintain the reaction at 140°C with stirring for 0.5 hours.

Work-up and Quenching

- **Quenching:** After the reaction, slowly add 60 mL of an acidic ice-water solution (prepared from 1 mL of concentrated HCl and 59 mL of ice water) over about 5 minutes. A yellowish solid will precipitate. Continue stirring at room temperature for 30 minutes.
- **Isolation:** Filter the suspension to collect the light-yellow crude solid. Wash the filter cake three times with 5 mL portions of hot water (80°C).

Purification

- **Drying:** Dry the crude product at 80°C for 5 hours.
- **Recrystallization:** Dissolve the crude product in 20 mL of ethanol and heat to reflux until fully dissolved. Perform recrystallization in an ice bath. Filter the precipitated crystals.
- **Final Drying:** Dry the pure white solid product at 80°C for 5 hours to obtain **5-acetylsalicylamide**.

Data Summary

The tables below summarize the quantitative data for the synthesis.

Table 1: Reaction Setup and Quantities

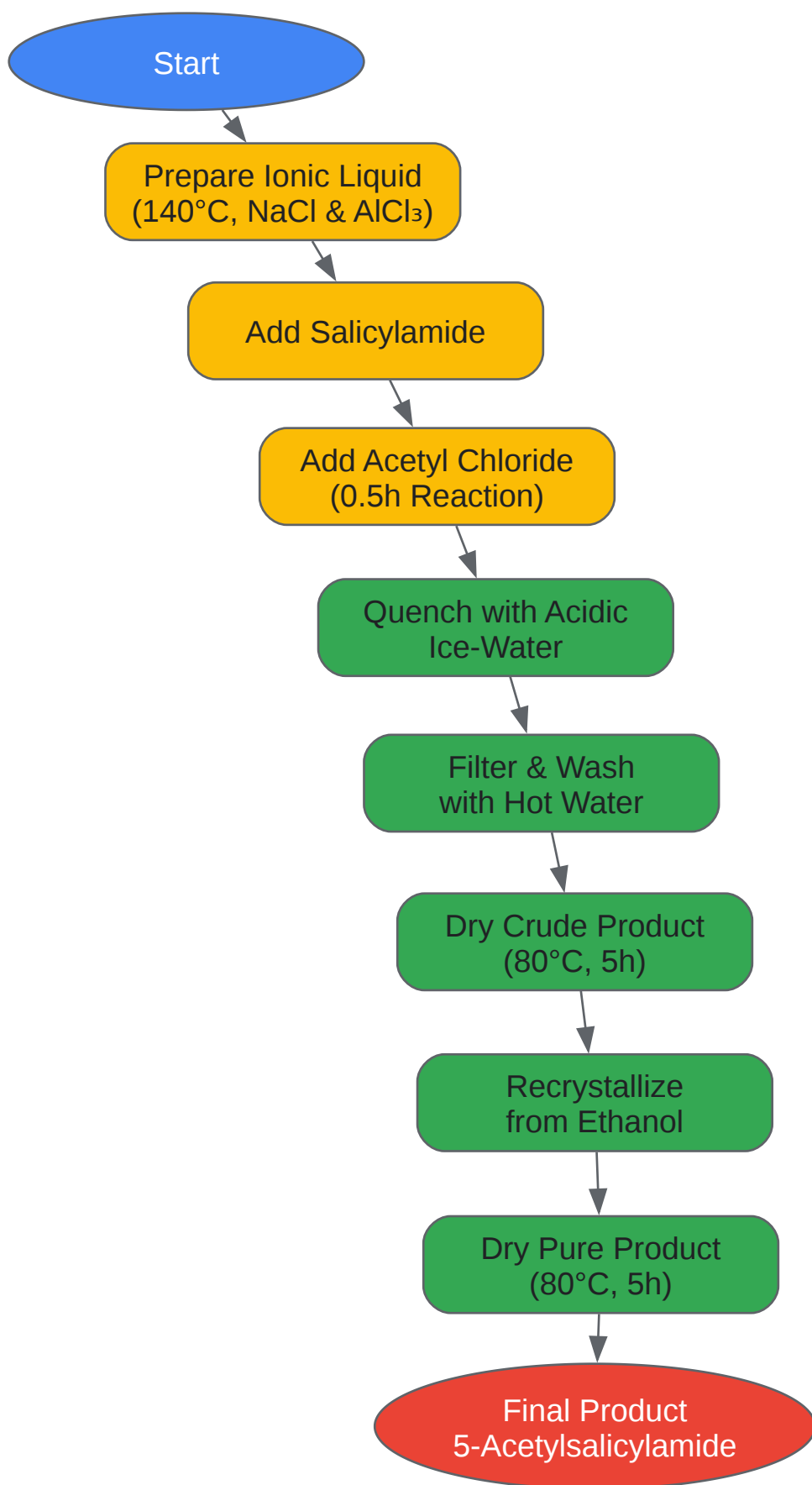
Component	Role	Molecular Weight	Quantity	Moles
NaCl-AlCl ₃	Ionic Liquid (Catalyst/Solvent)	-	12.43 g (total)	0.0648 mol (each)
Salicylamide	Substrate	137.14 g/mol	5.00 g	0.036 mol
Acetyl Chloride	Acylating Agent	78.49 g/mol	3.39 g	0.0432 mol

Table 2: Product Characterization & Safety

Property	Specification / Value
Chemical Name	5-Acetylsalicylamide
CAS Number	40187-51-7 [4] [1] [5]
Molecular Formula	C ₉ H ₉ NO ₃ [4] [1] [5]
Molecular Weight	179.17 g/mol [4] [1] [5]
Melting Point	220-222 °C (lit.) [4] [1]
Appearance	White to off-white solid [1] [3]
Yield	≥92.2% [3]
Purity	≥98.1% [3]
Hazard Statements	H302, H312, H315, H319, H332, H335 (Harmful if swallowed, in contact with skin, or if inhaled; Causes skin and eye irritation; May cause respiratory irritation) [1]
Personal Protection	Dust mask type N95 (US), Eyeshields, Gloves [4]

Workflow Visualization

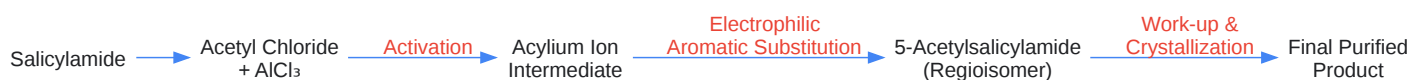
The following diagram illustrates the complete experimental workflow for the synthesis of **5-Acetylsalicylamide**.



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Diagram 1: Experimental workflow for the synthesis of **5-Acetylsalicylamide**.

The reaction mechanism can be visualized as the following sequence:



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Diagram 2: Key mechanistic steps in the Friedel-Crafts acylation.

Critical Notes for Researchers

- **Handling Precautions:** The reaction involves **acetyl chloride**, which reacts violently with water and is a lachrymator. Anhydrous **aluminum chloride** is moisture-sensitive and corrosive. All operations must be conducted in a fume hood with appropriate PPE (gloves, eyeshields). The HCl gas absorber is essential [4] [1] [3].
- **Ionic Liquid System:** The NaCl-AlCl₃ mixture forms a Lewis acidic ionic liquid. The molar ratio and anhydrous conditions are critical for its catalytic activity. This system provides a greener alternative but requires careful high-temperature handling [2] [3].
- **Analytical Verification:** The purity and identity of the final product should be confirmed by standard analytical methods. The provided **SMILES** (CC(=O)c1ccc(O)c(c1)C(N)=O) and **InChIKey** (LWAQTCWTCCNHJR-UHFFFAOYSA-N) can be used for database referencing and spectral validation [4] [1] [5].

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References

1. - 5 | 40187-51-7 Acetylsalicylamide [chemicalbook.com]

2. Acylation of salicylamide to 5 - acetylsalicylamide using ionic ... liquids [semanticscholar.org]
3. CN104557604A - Synthetic for method - 5 acetylsalicylamide [patents.google.com]
4. - 5 98 40187-51-7 Acetylsalicylamide [sigmaaldrich.com]
5. - 5 , 98%, Thermo Scientific | Fisher Scientific Acetylsalicylamide [fishersci.co.uk]

To cite this document: Smolecule. [ionic liquid catalyzed synthesis 5-Acetylsalicylamide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b664260#ionic-liquid-catalyzed-synthesis-5-acetylsalicylamide>]

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